

Proper Disposal Procedures for HC Blue No. 16

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Compound of Interest

Compound Name: Blue 16

Cat. No.: B1170599

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Disclaimer: This document provides general guidance on the proper disposal of HC Blue No. 16 (CAS No. 502453-61-4), based on available chemical properties and standard laboratory safety practices. It is imperative to consult your institution's Environmental Health and Safety (EHS) office and adhere to all local, state, and federal regulations for chemical waste disposal. The information provided here is for informational purposes and does not supersede official regulatory guidelines.

Immediate Safety and Logistical Information

HC Blue No. 16 is a dark blue crystalline powder used as a semi-permanent hair dye.^{[1][2]} While specific toxicity data is limited in the provided search results, its chemical properties necessitate careful handling and disposal to minimize environmental impact and ensure personnel safety. The compound is a secondary amine, which means it has the potential to form nitrosamines, which can be carcinogenic.^[2] It also has a high partition coefficient (log P), suggesting a risk of bioaccumulation in aquatic ecosystems.^[1]

Operational and Disposal Plan: Step-by-Step Guidance

1. Waste Identification and Segregation:

- Identify: All waste streams containing HC Blue No. 16 must be identified. This includes pure, unused chemical, contaminated personal protective equipment (PPE), empty containers, and solutions from experimental procedures.

- Segregate: Do not mix HC Blue No. 16 waste with other chemical waste unless explicitly permitted by your EHS office. Keep it separate from solvents, acids, bases, and other reactive chemicals.

2. Waste Collection and Storage:

- Containers: Use only designated, compatible, and properly labeled hazardous waste containers. Ensure containers are in good condition and have secure, tight-fitting lids.
- Labeling: Label all waste containers clearly with "Hazardous Waste," the full chemical name ("HC Blue No. 16"), the CAS number (502453-61-4), and the approximate concentration and quantity.
- Storage: Store waste containers in a designated satellite accumulation area (SAA) that is secure, well-ventilated, and away from general laboratory traffic. The storage area should have secondary containment to capture any potential leaks.

3. Disposal of Contaminated Materials:

- Solid Waste: Contaminated solid waste, such as gloves, bench paper, and weighing boats, should be collected in a designated, lined hazardous waste container.
- Liquid Waste: Aqueous solutions of HC Blue No. 16 should not be disposed of down the drain due to the risk of bioaccumulation.^[1] Collect all liquid waste in a designated hazardous waste container.
- Empty Containers: "Empty" containers that held pure HC Blue No. 16 should be treated as hazardous waste unless triple-rinsed. The rinsate from the first rinse must be collected as hazardous waste.^[3] Follow your institution's specific procedures for managing empty chemical containers.

4. Arranging for Final Disposal:

- Contact EHS: Once a waste container is full or has been in storage for the maximum allowable time (per institutional policy), contact your EHS office to arrange for a waste pickup.

- Documentation: Complete all required hazardous waste disposal forms accurately and completely.

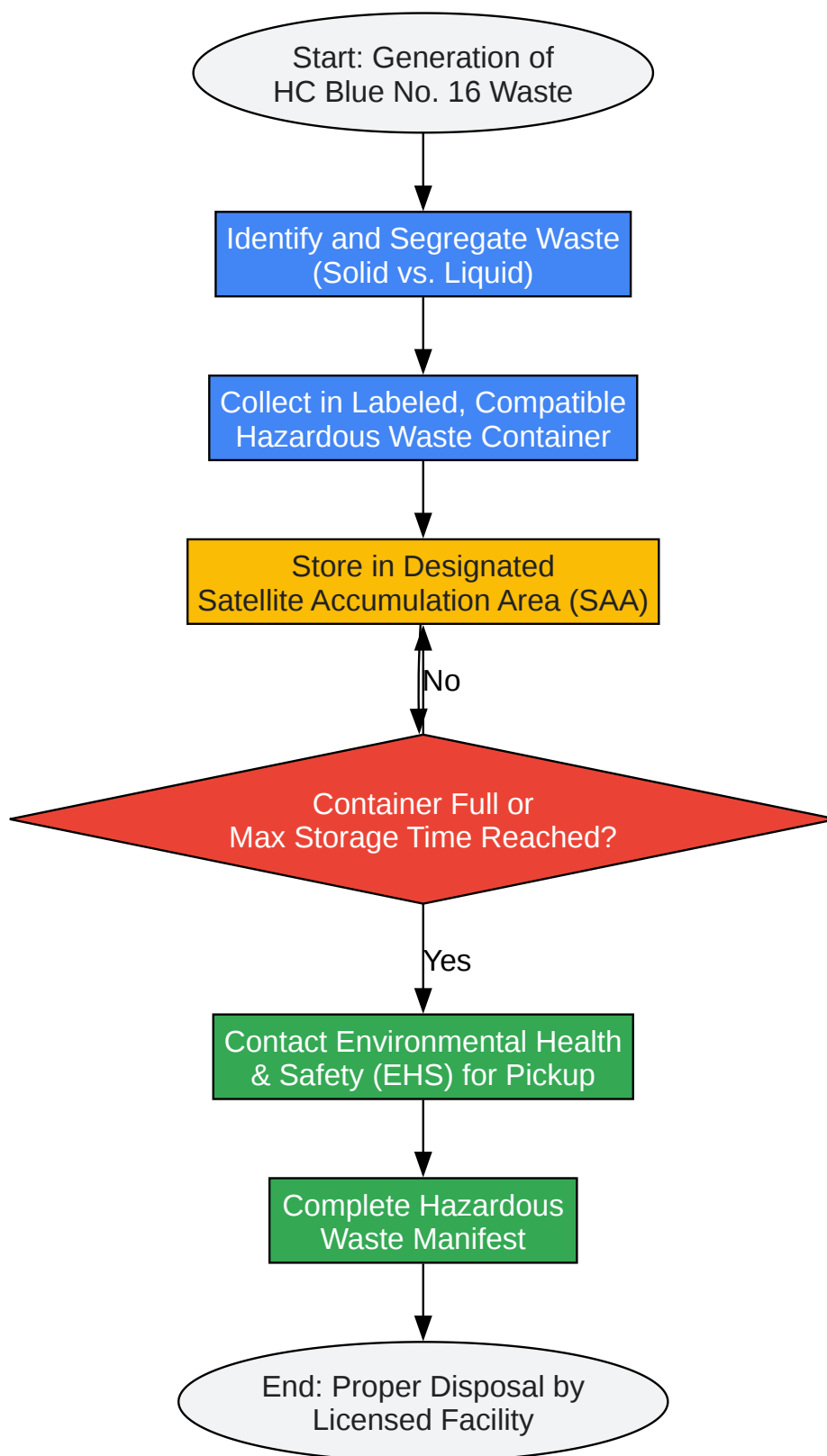
Quantitative Data for HC Blue No. 16

Property	Value/Description
Molecular Formula	$C_{23}H_{30}BrN_3O_2$
Molecular Weight	460.42 g/mol [1][2]
Physical Form	Dark blue powder[1][2]
Solubility in Water	≥ 10 mg/mL[1]
log P (Octanol-Water Partition Coefficient)	5.42[1]
pKa	7.0 ± 0.2 (HL/H+L), 2.86 ± 0.2 (H ₂ L/H ⁺ HL)[1]
UV-Vis Absorption Peaks	261 nm, 589 nm, 637 nm[1]

Experimental Protocols Cited

The provided search results reference standard analytical techniques for chemical characterization, including Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), Infrared (IR) spectroscopy, and High-Performance Liquid Chromatography (HPLC) for purity assessment.[1] Detailed experimental protocols for these standard techniques are widely available in analytical chemistry literature and would be specific to the instrumentation used.

Disposal Workflow for HC Blue No. 16



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Caption: Workflow for the proper disposal of HC Blue No. 16 waste.

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References

- 1. HC Blue no.16 (502453-61-4) for sale [vulcanchem.com]
- 2. health.ec.europa.eu [health.ec.europa.eu]
- 3. Hazardous Waste Disposal Guide - Research Areas | Policies [policies.dartmouth.edu]
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